

Technical Guide: Physicochemical Properties and Reactivity of 4-Methyl-1-hexyne

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Compound of Interest

Compound Name: 4-Methyl-1-hexyne

Cat. No.: B13567653

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Introduction

4-Methyl-1-hexyne is an organic compound classified as a terminal alkyne. Its chemical structure and properties make it a subject of interest in various chemical syntheses. This technical guide provides a concise overview of its fundamental physicochemical properties, namely its boiling point and molecular weight. Furthermore, it outlines standardized experimental protocols for the determination of these properties and presents a logical workflow of common reactions involving terminal alkynes.

Physicochemical Data of 4-Methyl-1-hexyne

The key quantitative properties of **4-Methyl-1-hexyne** are summarized in the table below for quick reference.

Property	Value
Molecular Weight	96.17 g/mol [1][2]
	96.1702 g/mol [3][4]
Boiling Point	91 °C[5]

Experimental Protocols

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of a small liquid sample is the micro-boiling point or capillary method.

Methodology:

- **Sample Preparation:** A small amount of the liquid sample, **4-Methyl-1-hexyne**, is placed in a small test tube or a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample within the test tube.
- **Heating:** The apparatus is gently heated in a controlled manner, for instance, using a heating block or a Thiele tube.
- **Observation:** As the temperature rises, the air trapped in the capillary tube will be expelled, followed by a steady stream of bubbles from the vapor of the sample.
- **Cooling and Measurement:** The heating is then discontinued, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid begins to enter the capillary tube.^{[6][7]} This is the point where the vapor pressure of the sample equals the atmospheric pressure.

Determination of Molecular Weight

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a highly accurate method for determining the molecular weight of a compound.

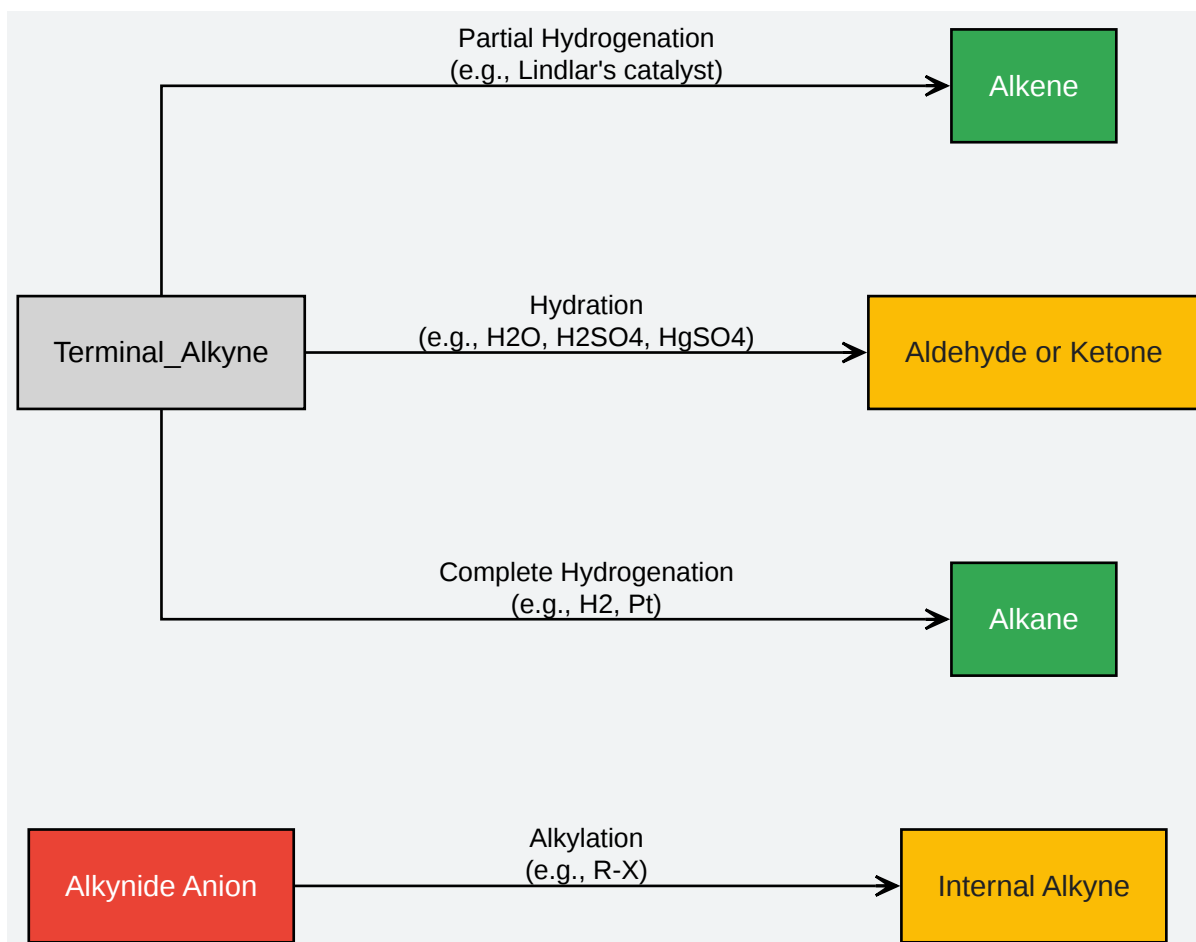
Methodology:

- **Ionization:** The gaseous sample of **4-Methyl-1-hexyne** is introduced into the ion source of the mass spectrometer. Here, it is bombarded with a beam of electrons, which knocks off an electron from the molecule to form a molecular ion (M^+).
- **Acceleration:** The positively charged molecular ions are then accelerated by an electric field.

- Deflection: The accelerated ions pass through a magnetic field, which deflects them. The degree of deflection depends on the mass-to-charge ratio of the ion; lighter ions are deflected more than heavier ones.
- Detection: A detector measures the abundance of ions at each mass-to-charge ratio. The peak with the highest mass-to-charge ratio typically corresponds to the molecular ion, and its mass provides the molecular weight of the compound. High-resolution mass spectrometry can provide a very precise molecular weight, which can help in determining the molecular formula.^{[8][9]}

Logical Workflow: Reactions of Terminal Alkynes

Terminal alkynes, such as **4-Methyl-1-hexyne**, are versatile building blocks in organic synthesis due to the reactivity of the terminal C-H bond and the carbon-carbon triple bond. The following diagram illustrates a logical workflow of some common reactions.



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Caption: Common reaction pathways for terminal alkynes.

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